

5-Methylindan molecular weight and formula

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Compound of Interest

Compound Name: 5-Methylindan

Cat. No.: B054010

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An In-depth Technical Guide on **5-Methylindan**: Molecular Weight and Formula

This guide provides a detailed overview of the molecular weight and chemical formula of **5-Methylindan**, a compound relevant to researchers, scientists, and professionals in drug development.

Chemical Identity

Synonyms: 5-methyl-2,3-dihydro-1H-indene, Indan, 5-methyl-[1][2]

Molecular Formula and Weight

The chemical composition and molecular mass are fundamental properties for any chemical compound. For **5-Methylindan**, these are well-established.

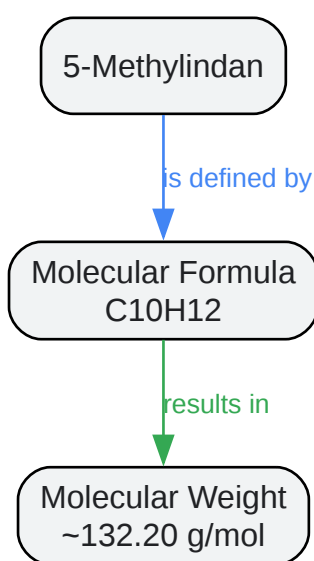
The molecular formula of **5-Methylindan** is C₁₀H₁₂. [1][2][3][4][5] This indicates that each molecule of **5-Methylindan** contains 10 carbon atoms and 12 hydrogen atoms. The molecular weight has been determined by multiple sources, with slight variations depending on the calculation method and isotopic composition considered. The computed molecular weight is approximately 132.20 g/mol. [1] Other reported values include 132.205 g/mol [3][4], 132.2023 g/mol [2], and simply 132.2 g/mol. [6][7]

Below is a summary of the key quantitative data for **5-Methylindan**.

Parameter	Value	Source
Molecular Formula	C10H12	PubChem[1], LookChem[3], NIST[2]
Molecular Weight	132.20 g/mol	PubChem[1]
Molecular Weight	132.205 g/mol	LookChem[3], ChemSynthesis[4]
Molecular Weight	132.2023 g/mol	NIST WebBook[2]
Molecular Weight	132.2 g/mol	ChemicalBook[6][7]

Structural and Logical Representation

To illustrate the relationship between the compound's name, its elemental composition (formula), and its resulting mass (molecular weight), the following diagram is provided.



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Caption: Logical relationship between compound name, formula, and molecular weight.

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References

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